

2-Fluorophenylhydrazine hydrochloride ^{13}C NMR data

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Compound of Interest

Compound Name: 2-Fluorophenylhydrazine
hydrochloride

CAS No.: 2924-15-4

Cat. No.: B151169

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An In-depth Technical Guide to the ^{13}C NMR of **2-Fluorophenylhydrazine Hydrochloride**

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Abstract

This technical guide provides a comprehensive analysis of the ^{13}C Nuclear Magnetic Resonance (NMR) spectrum of **2-fluorophenylhydrazine hydrochloride** (CAS 2924-15-4).^[1]^[2]^[3] Designed for researchers, chemists, and drug development professionals, this document moves beyond a simple recitation of data. It establishes a foundational framework for predicting, acquiring, and interpreting the spectrum, emphasizing the underlying principles of chemical shifts and spin-spin coupling. We will explore the nuanced effects of the fluoro and hydrazinium substituents on the aromatic ring and provide a robust, field-tested protocol for experimental data acquisition. The methodologies described herein are designed to be self-validating, ensuring a high degree of confidence in structural elucidation.

Introduction: The Significance of 2-Fluorophenylhydrazine Hydrochloride

2-Fluorophenylhydrazine hydrochloride is a vital building block in modern synthetic chemistry. Its utility spans the synthesis of pharmaceuticals, agrochemicals, and various heterocyclic compounds, most notably indoles via the Fischer indole synthesis. The precise substitution pattern on the phenyl ring is critical to the reactivity and the properties of the final products.

Given its importance, unambiguous structural verification is paramount. ^{13}C NMR spectroscopy stands as one of the most powerful analytical techniques for this purpose, providing a detailed electronic fingerprint of the carbon skeleton. This guide will dissect the ^{13}C NMR spectrum of **2-fluorophenylhydrazine hydrochloride**, paying special attention to the diagnostic signatures imparted by the fluorine substituent.

Theoretical Framework for Spectral Interpretation

Understanding the ^{13}C NMR spectrum of **2-fluorophenylhydrazine hydrochloride** requires an appreciation of two primary phenomena: substituent-induced chemical shift effects and through-bond carbon-fluorine spin-spin coupling.

Substituent Effects on Aromatic Chemical Shifts

The chemical shift (δ) of each carbon atom in the benzene ring is perturbed by the electronic influence of the substituents. In this molecule, we have a powerful electron-withdrawing fluorine atom and a deactivating, electron-withdrawing hydrazinium group ($-\text{NHNH}_3^+$).

- **Fluorine (at C-2):** As the most electronegative element, fluorine exerts a strong electron-withdrawing inductive effect (-I), which deshields nearby carbons. However, it also has lone pairs that can participate in resonance, exerting an electron-donating resonance effect (+R). This +R effect is most pronounced at the ortho and para positions. For the carbon directly attached to fluorine (ipso-carbon), the shift is dramatically moved downfield.
- **Hydrazinium group (at C-1):** The protonated hydrazine group is strongly electron-withdrawing due to the positive charge on the nitrogen, primarily through a powerful inductive effect (-I).

This effect deshields the ipso-carbon (C-1) and, to a lesser extent, the ortho (C-2, C-6) and para (C-4) positions.

The interplay of these effects determines the final chemical shift of each carbon atom. The diagram below illustrates the dominant electronic forces at play.

Caption: Dominant inductive (-I) and resonance (+R) effects from the hydrazinium and fluoro substituents.

Carbon-Fluorine (^{13}C - ^{19}F) Coupling

A defining feature of the ^{13}C NMR spectrum of any fluorinated organic compound is the presence of spin-spin coupling between the ^{13}C and ^{19}F nuclei (both are spin $I=\frac{1}{2}$).^[4] This coupling is observed through bonds and results in the splitting of carbon signals into multiplets. The magnitude of the coupling constant (J), measured in Hertz (Hz), decreases with the number of bonds separating the nuclei.

- ^1JCF (One-bond coupling): The coupling between a carbon and a directly attached fluorine is very large, typically in the range of 230-350 Hz.^{[5][6]} This serves as an unmistakable diagnostic tool for identifying the fluorine-bearing carbon (C-2).
- ^2JCF (Two-bond coupling): Coupling to carbons two bonds away (ortho carbons, C-1 and C-3) is smaller, usually between 20-30 Hz.^[6]
- ^3JCF (Three-bond coupling): Coupling to carbons three bonds away (meta carbons, C-4 and C-6) is smaller still, typically 6-9 Hz.^[6]
- ^4JCF (Four-bond coupling): Coupling to the para carbon (C-5) is the smallest, often in the range of 1-4 Hz.^[6]

Because ^{13}C NMR spectra are almost always acquired with proton-decoupling, the observed splitting patterns in the spectrum of **2-fluorophenylhydrazine hydrochloride** will be due solely to C-F coupling. Each carbon signal will appear as a doublet.

Predicted ^{13}C NMR Spectrum and Assignments

While a publicly available, fully assigned spectrum for this specific isomer is scarce, we can generate a highly accurate prediction based on established substituent chemical shift (SCS) data and known C-F coupling constants.^{[7][8][9]} The following table details the predicted chemical shifts and coupling constants for each unique carbon in a polar solvent like DMSO-d₆.

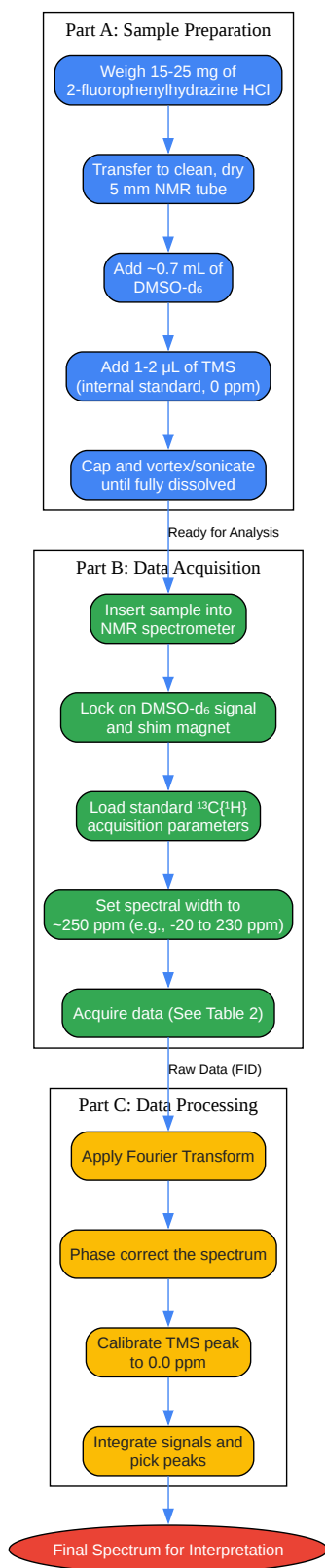
Carbon Atom	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (JCF, Hz)	Justification
C-1	~138 - 142	Doublet	$^2\text{JCF} \approx 20 - 25$	Attached to the electron-withdrawing - NHNH_3^+ group and ortho to fluorine. Deshielded.
C-2	~150 - 155	Doublet	$^1\text{JCF} \approx 240 - 250$	Directly attached to fluorine (ipso position), causing a very large downfield shift and a massive ^1JCF coupling constant.
C-3	~118 - 122	Doublet	$^2\text{JCF} \approx 20 - 25$	Ortho to fluorine and meta to - NHNH_3^+ . The +R effect of fluorine causes significant shielding.
C-4	~128 - 132	Doublet	$^3\text{JCF} \approx 7 - 9$	Para to the - NHNH_3^+ group and meta to fluorine. Experiences moderate deshielding.

C-5	~125 - 129	Doublet	$^4\text{JCF} \approx 1 - 3$	Meta to the - NHNH ₃ ⁺ group and para to fluorine. Experiences combined electronic effects.
C-6	~115 - 119	Doublet	$^3\text{JCF} \approx 7 - 9$	Ortho to the - NHNH ₃ ⁺ group and meta to fluorine. Shielded relative to unsubstituted benzene.

Note: These predictions are based on additive models and data from analogous compounds like fluorobenzene and phenylhydrazinium salts. Actual experimental values may vary slightly depending on solvent, concentration, and temperature.

Recommended Experimental Protocol for Data Acquisition

Adherence to a standardized protocol is crucial for obtaining high-quality, reproducible ¹³C NMR data. The following workflow is recommended for the analysis of **2-fluorophenylhydrazine hydrochloride**.



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Sources

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